

Proper Disposal Procedures for Mitochondrial Fusion Promoter M1

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Compound of Interest

Compound Name: Mitochondrial Fusion Promoter M1

Cat. No.: B15576139

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This document provides essential safety and logistical information for the proper handling and disposal of **Mitochondrial Fusion Promoter M1** (CAS 219315-22-7), a cell-permeable hydrazone compound used to enhance mitochondrial fusion. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Safety Precautions

Mitochondrial Fusion Promoter M1 is classified with the following hazards:

- Harmful if swallowed: Acute oral toxicity.
- Causes skin and serious eye irritation.[1]
- May cause respiratory irritation.[1]
- Very toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE): When handling M1 in either solid or dissolved form, personnel must wear:

- Chemical safety goggles
- Lab coat
- Nitrile gloves

All handling of the powdered form should be conducted in a chemical fume hood to avoid inhalation of dust.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **Mitochondrial Fusion Promoter M1**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ Cl ₄ N ₂ O	^[3] ^[4]
Molecular Weight	364.05 g/mol	^[3] ^[4]
Solubility	Soluble in DMSO (e.g., 10 mg/mL)	^[4]
Storage Temperature	2-8°C (solid); -20°C (in solution)	^[4] ^[5]
Acute Oral Toxicity (related compound)	LD50 (Rat) for Phenylhydrazine: 80-188 mg/kg	^[2] ^[6]

Step-by-Step Disposal Procedures

Disposal of M1 and associated waste must be handled with care to mitigate risks to personnel and the environment.

Step 1: Segregation of Waste

- Solid M1 Waste: Collect unused or expired M1 powder in its original container or a clearly labeled, sealed container.
- Liquid M1 Waste: Collect all solutions containing M1, including stock solutions and experimental media. Do not mix with other solvent waste unless compatible and permitted by your institution's hazardous waste program.
- Contaminated Labware: All items that have come into direct contact with M1 (e.g., pipette tips, centrifuge tubes, gloves, flasks) must be considered contaminated.

Step 2: Waste Collection and Labeling

- Collect all M1 waste in a dedicated, leak-proof hazardous waste container provided by your institution's Environmental Health and Safety (EHS) department.
- The container must be clearly labeled with:
 - "Hazardous Waste"
 - **"Mitochondrial Fusion Promoter M1"**
 - Associated hazards (e.g., "Toxic," "Aquatic Hazard")
 - Accumulation start date

Step 3: Storage Pending Disposal

- Store the sealed hazardous waste container in a designated satellite accumulation area.
- This area should be a secondary containment bin in a cool, dry, and well-ventilated location, away from incompatible materials.

Step 4: Scheduling Waste Pickup

- Once the waste container is full or has reached the maximum accumulation time allowed by your institution, contact your EHS department to schedule a pickup.

- Do not pour any M1 solution down the drain.[2] Its high aquatic toxicity necessitates professional disposal.[2]
- Do not dispose of solid M1 or contaminated labware in the regular trash.

Experimental Protocol: Induction of Mitochondrial Fusion in Cultured Cells

This protocol describes a general method for using M1 to study the enhancement of mitochondrial fusion in a cell line such as HeLa or SH-SY5Y.

Materials:

- **Mitochondrial Fusion Promoter M1**
- Dimethyl sulfoxide (DMSO)
- Cultured mammalian cells
- Complete cell culture medium
- Mitochondrial staining reagent (e.g., MitoTracker™ Red CMXRos)
- Phosphate-buffered saline (PBS)
- Fixative (e.g., 4% paraformaldehyde in PBS)
- Mounting medium with DAPI
- Fluorescence microscope

Procedure:

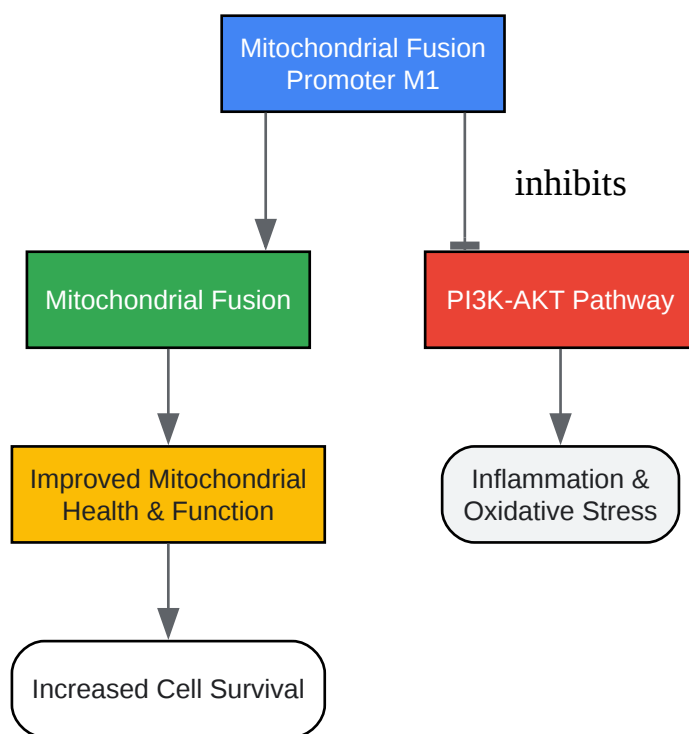
- **Cell Seeding:** Plate cells onto glass coverslips in a multi-well plate at a density that will result in 50-70% confluency on the day of the experiment.
- **Preparation of M1 Stock Solution:** Prepare a stock solution of M1 (e.g., 10-15 mM) by dissolving the powder in high-quality, anhydrous DMSO.[5] Aliquot and store at -20°C.

- **Treatment with M1:** On the day of the experiment, dilute the M1 stock solution in pre-warmed complete culture medium to the desired final working concentration (typically 5-20 μM). Remove the old medium from the cells and replace it with the M1-containing medium. A vehicle control (DMSO-containing medium) should be run in parallel.
- **Incubation:** Incubate the cells for the desired period (e.g., 12-24 hours) at 37°C in a humidified CO₂ incubator.
- **Mitochondrial Staining:** Thirty minutes before the end of the incubation, add a mitochondrial staining reagent to the medium to visualize mitochondrial morphology. Follow the manufacturer's instructions for the specific reagent.
- **Fixation:** After incubation, gently wash the cells with pre-warmed PBS. Fix the cells with 4% paraformaldehyde for 15 minutes at room temperature.
- **Mounting and Imaging:** Wash the cells again with PBS. Mount the coverslips onto microscope slides using a mounting medium containing DAPI to counterstain the nuclei.
- **Analysis:** Visualize the cells using a fluorescence microscope. In control cells, mitochondria may appear fragmented or punctate. In M1-treated cells, an increase in elongated and interconnected mitochondrial networks is indicative of enhanced mitochondrial fusion.

Visualizations

Signaling Pathway of M1 Action

Mitochondrial Fusion Promoter M1 enhances mitochondrial fusion, a process critical for maintaining mitochondrial health and cellular function. It has also been shown to inhibit the PI3K-AKT signaling pathway, which can reduce inflammation and oxidative stress.

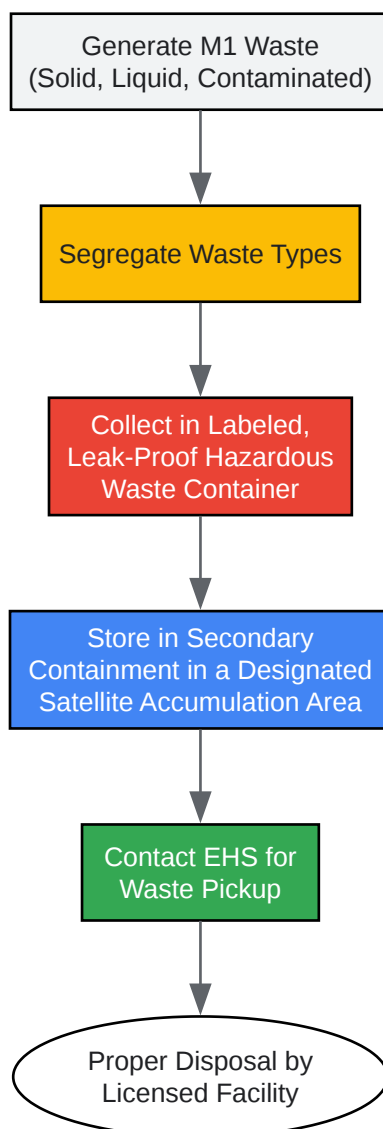


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Caption: M1 promotes mitochondrial fusion and inhibits the PI3K-AKT pathway.

Disposal Workflow

The following diagram outlines the mandatory workflow for the safe disposal of M1 waste.



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Caption: Workflow for the proper disposal of **Mitochondrial Fusion Promoter M1** waste.

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